

Application Notes and Protocols for Co-immunoprecipitation Experiments with Sirt2-IN-6

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Compound of Interest

Compound Name: Sirt2-IN-6
Cat. No.: B12422588

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for utilizing **Sirt2-IN-6**, a potent and selective Sirtuin 2 (SIRT2) inhibitor, in co-immunoprecipitation (Co-IP) experiments to investigate SIRT2 protein-protein interactions.

Introduction to Sirt2 and Sirt2-IN-6

Sirtuin 2 (SIRT2) is a member of the sirtuin family of NAD⁺-dependent deacetylases. Primarily localized in the cytoplasm, SIRT2 plays a crucial role in various cellular processes, including cell cycle regulation, cytoskeletal dynamics, and metabolic control through the deacetylation of numerous protein substrates. Its dysregulation has been implicated in various diseases, including cancer and neurodegenerative disorders.

Sirt2-IN-6 is a small molecule inhibitor designed for high potency and selectivity for SIRT2. By inhibiting the deacetylase activity of SIRT2, **Sirt2-IN-6** serves as a valuable tool to elucidate the functional roles of SIRT2 and its interactions with other proteins. Co-immunoprecipitation (Co-IP) is a robust technique to study protein-protein interactions. When combined with the use of **Sirt2-IN-6**, researchers can investigate how the enzymatic activity of SIRT2 influences its association with binding partners.

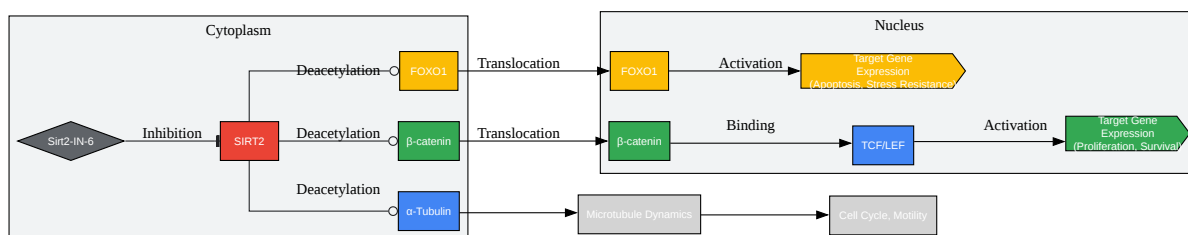
Quantitative Data Summary

The following table summarizes the key quantitative data for **Sirt2-IN-6** and its effect on SIRT2 interactions.

Compound	Target	IC50	Effect on Protein Interaction	Cell Line	Reference
Sirt2-IN-6	SIRT2	0.815 μ M	Inhibits SIRT2 deacetylase activity, potentially altering protein-protein interactions.	N/A	[1]
AGK2 (another SIRT2 inhibitor)	SIRT2	10 μ M	Enhances ERK acetylation upon immunoprecipitation of ERK.	LX2 cells	[2]
Nicotinamide (a pan-sirtuin inhibitor)	Sirtuins (including SIRT2)	5 mM	Reduces the interaction between FOXO1 and PPAR γ .	3T3-L1 adipocytes	[1] [3]

Signaling Pathway of SIRT2 and its Interactors

The following diagram illustrates the central role of SIRT2 in various signaling pathways, including its interaction with key proteins like α -tubulin, FOXO1, and β -catenin.

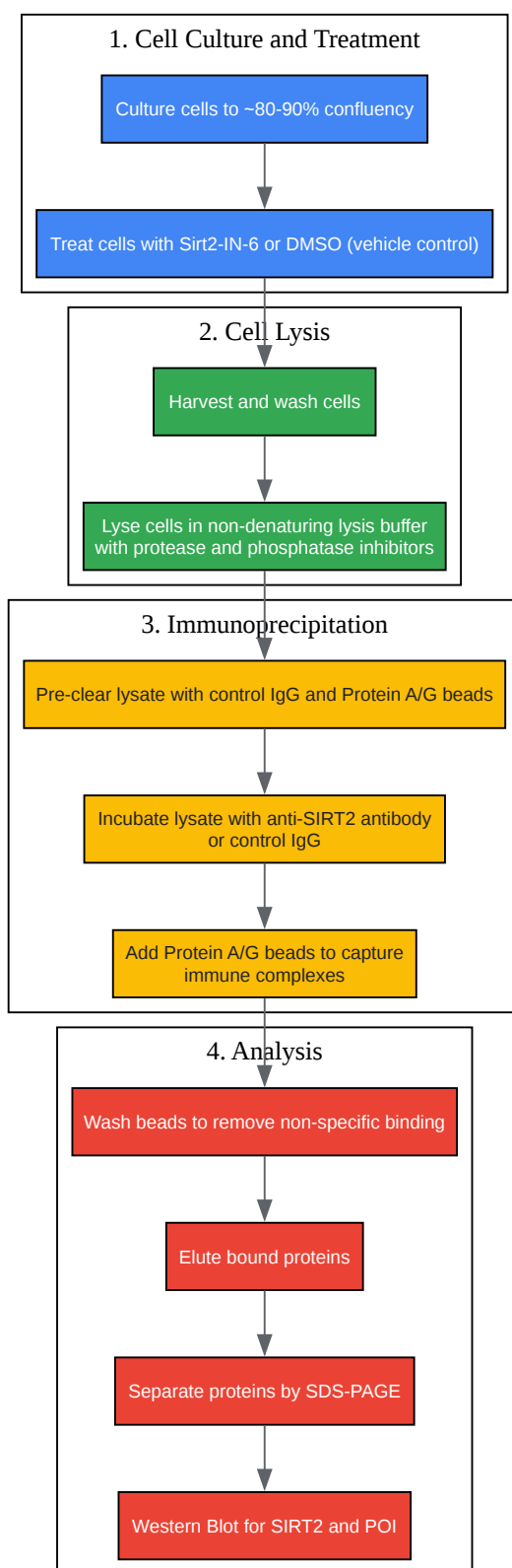


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Caption: SIRT2 signaling pathways and points of intervention by **Sirt2-IN-6**.

Experimental Workflow for Co-immunoprecipitation with Sirt2-IN-6

This diagram outlines the key steps for performing a Co-IP experiment to investigate the effect of **Sirt2-IN-6** on the interaction between SIRT2 and a protein of interest (POI).



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Caption: Experimental workflow for Co-IP with **Sirt2-IN-6** treatment.

Detailed Protocol: Co-immunoprecipitation of SIRT2 and an Interacting Partner with Sirt2-IN-6 Treatment

This protocol is designed to assess the impact of SIRT2 inhibition by **Sirt2-IN-6** on its interaction with a known or putative binding partner. This example focuses on the interaction between SIRT2 and β -catenin, an interaction shown to be influenced by cellular stress[4][5].

Materials:

- Cell Lines: Cell line endogenously expressing SIRT2 and the protein of interest (e.g., HEK293T, MCF-7).
- **Sirt2-IN-6**: (MedChemExpress, HY-145958 or equivalent). Prepare a stock solution in DMSO.
- Antibodies:
 - Primary antibody for immunoprecipitation: Rabbit anti-SIRT2 antibody.
 - Primary antibodies for Western blotting: Mouse anti- β -catenin antibody, Rabbit anti-SIRT2 antibody.
 - Isotype control antibody: Rabbit IgG.
- Beads: Protein A/G magnetic beads or agarose beads.
- Buffers and Reagents:
 - Cell culture medium (e.g., DMEM) with fetal bovine serum (FBS) and antibiotics.
 - Phosphate-buffered saline (PBS).
 - Non-denaturing lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40) supplemented with protease and phosphatase inhibitor cocktails immediately before use.

- Wash buffer (e.g., lysis buffer with a lower detergent concentration or PBS with 0.05% Tween-20).
- Elution buffer (e.g., 1X Laemmli sample buffer).
- Equipment:
 - Cell culture incubator.
 - Microcentrifuge.
 - Rotator or rocker.
 - Magnetic rack (for magnetic beads).
 - SDS-PAGE and Western blotting equipment.

Procedure:

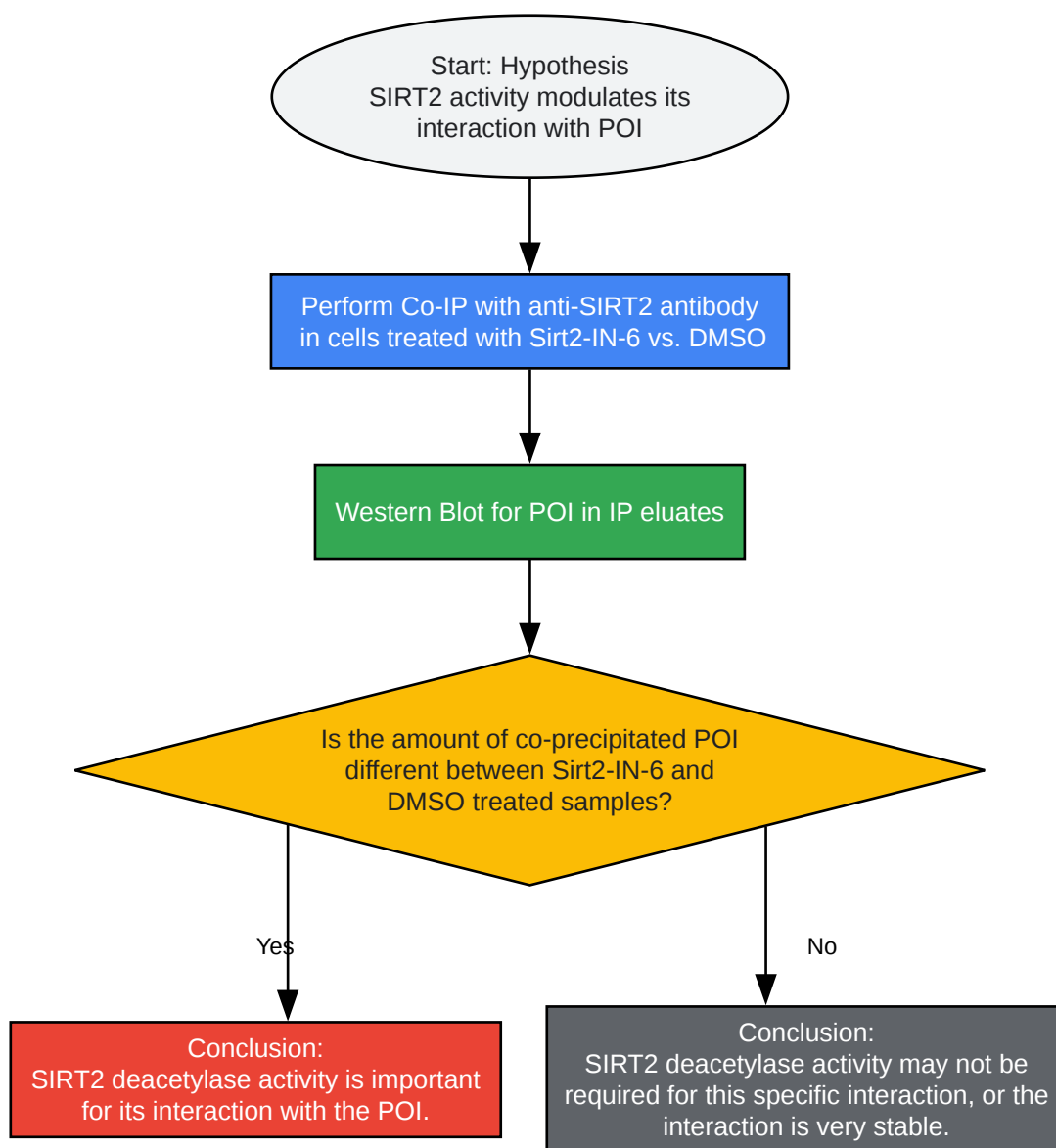
- Cell Culture and Treatment: a. Plate cells and grow to 70-80% confluency. b. Treat cells with the desired concentration of **Sirt2-IN-6** (e.g., 1-10 μ M, based on the IC₅₀ of 0.815 μ M and desired cellular effect) or an equivalent volume of DMSO as a vehicle control. Incubate for a predetermined time (e.g., 4-24 hours).
- Cell Lysis: a. After treatment, wash the cells twice with ice-cold PBS. b. Add ice-cold lysis buffer to the cells. Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube. c. Incubate the lysate on ice for 30 minutes with occasional vortexing. d. Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cell debris. e. Transfer the supernatant (clarified lysate) to a new pre-chilled tube. Determine the protein concentration using a standard protein assay (e.g., BCA assay).
- Pre-clearing the Lysate (Optional but Recommended): a. To reduce non-specific binding, incubate the lysate with an isotype control IgG and Protein A/G beads for 1 hour at 4°C on a rotator. b. Pellet the beads by centrifugation or using a magnetic rack and discard the beads.
- Immunoprecipitation: a. Take a small aliquot of the pre-cleared lysate as the "input" control. b. To the remaining lysate, add the primary antibody against SIRT2 or the isotype control IgG. Incubate for 2-4 hours or overnight at 4°C on a rotator. c. Add pre-washed Protein A/G

beads to the lysate-antibody mixture and incubate for an additional 1-2 hours at 4°C on a rotator.

- Washing: a. Pellet the beads and discard the supernatant. b. Wash the beads 3-5 times with ice-cold wash buffer. After the final wash, carefully remove all residual wash buffer.
- Elution: a. Resuspend the beads in 1X Laemmli sample buffer. b. Boil the samples at 95-100°C for 5-10 minutes to elute the proteins and denature them. c. Pellet the beads, and the supernatant now contains the immunoprecipitated proteins.
- Western Blot Analysis: a. Separate the eluted proteins and the input control by SDS-PAGE. b. Transfer the proteins to a PVDF or nitrocellulose membrane. c. Block the membrane and then probe with primary antibodies against SIRT2 and the protein of interest (β -catenin in this example). d. Use appropriate HRP-conjugated secondary antibodies and a chemiluminescent substrate to detect the proteins. e. Analyze the results to compare the amount of co-immunoprecipitated β -catenin in the **Sirt2-IN-6** treated samples versus the DMSO control. A change in the amount of co-precipitated protein will indicate that the SIRT2- β -catenin interaction is affected by SIRT2's deacetylase activity.

Logical Relationship Diagram

The following diagram illustrates the logical flow for interpreting the results of a Co-IP experiment with **Sirt2-IN-6**.



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Caption: Logical flow for interpreting Co-IP results with **Sirt2-IN-6**.

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